

Application Notes and Protocols for 3,5-Octadiene

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Compound of Interest

Compound Name: 3,5-Octadiene

Cat. No.: B14166476

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This document provides detailed application notes and protocols for the safe handling and storage of **3,5-octadiene**. It is intended to provide guidance on the chemical and physical properties, safety procedures, and proper disposal of this compound.

Chemical and Physical Properties

3,5-Octadiene is a conjugated diene with the molecular formula C₈H₁₄. It exists as several stereoisomers, primarily the (E,E), (Z,Z), and (E,Z) forms, each with a unique CAS number and potentially slightly different physical properties. It is a colorless liquid at room temperature and is generally soluble in organic solvents with limited solubility in water.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₈ H ₁₄	[2] [3]
Molecular Weight	110.20 g/mol	[2] [4]
CAS Number	25001-92-7 (unspecified stereochemistry)	[2] [5]
7348-80-3 ((Z,Z)-isomer)	[3]	
Boiling Point	~114-121 °C	
Density	~0.74 g/cm ³	
Flash Point	9 °C (for 1,7-Octadiene)	
Solubility	Soluble in organic solvents, limited solubility in water.	[1]

Note: Specific physical properties such as boiling point and density may vary slightly between the different stereoisomers of **3,5-octadiene**. The flash point provided is for 1,7-octadiene and should be considered as a conservative estimate for the flammable nature of **3,5-octadiene**.

Health and Safety Information

A specific Safety Data Sheet (SDS) for **3,5-octadiene** (CAS 25001-92-7) is not readily available. Therefore, the following safety protocols are based on information for the general class of "octadienes" and related conjugated dienes, which are flammable and may pose health risks upon exposure. It is crucial to handle **3,5-octadiene** with caution in a well-ventilated area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn. A lab coat or chemical-resistant apron is also recommended.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If the concentration of vapors is expected to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Experimental Protocols

Protocol for Handling and Use of 3,5-Octadiene

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE and have it readily available.
 - Prepare a spill kit appropriate for flammable liquids.
 - Ensure all ignition sources (e.g., hot plates, open flames, electrical equipment) are removed from the work area.
 - Ground all equipment to prevent static discharge.
- Handling:
 - Conduct all manipulations of **3,5-octadiene** within the chemical fume hood.
 - Use the smallest quantity of the chemical necessary for the experiment.
 - When transferring the liquid, do so slowly and carefully to avoid splashing.
 - Keep containers of **3,5-octadiene** tightly sealed when not in use.
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Decontaminate any equipment that has come into contact with **3,5-octadiene**.
 - Properly dispose of any contaminated materials as hazardous waste.

- Wash hands thoroughly with soap and water after handling the chemical.

Protocol for Storage of 3,5-Octadiene

- Storage Container:
 - Store **3,5-octadiene** in its original, tightly sealed container.
 - Ensure the container is properly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- Storage Location:
 - Store in a cool, dry, and well-ventilated area designated for flammable liquids.
 - The storage area should be away from heat, sparks, open flames, and strong oxidizing agents.
 - Store in a secondary containment tray to prevent the spread of potential spills.
 - Avoid exposure to direct sunlight. Due to its reactive nature, **3,5-octadiene** is sensitive to light, heat, and oxygen.^[6]

Protocol for Spill and Waste Disposal

- Spill Response:
 - Small Spills (in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or a commercial spill absorbent for flammable liquids.
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.

- Large Spills (or spills outside a fume hood):
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Prevent the spread of the spill if it is safe to do so.
 - Remove all ignition sources.
 - Ventilate the area.
- Waste Disposal:
 - All waste containing **3,5-octadiene**, including empty containers and contaminated materials, must be disposed of as hazardous waste.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Do not pour **3,5-octadiene** down the drain.

Reactivity and Stability

3,5-Octadiene is a conjugated diene, which makes it more stable than non-conjugated dienes. However, it is still a reactive compound.

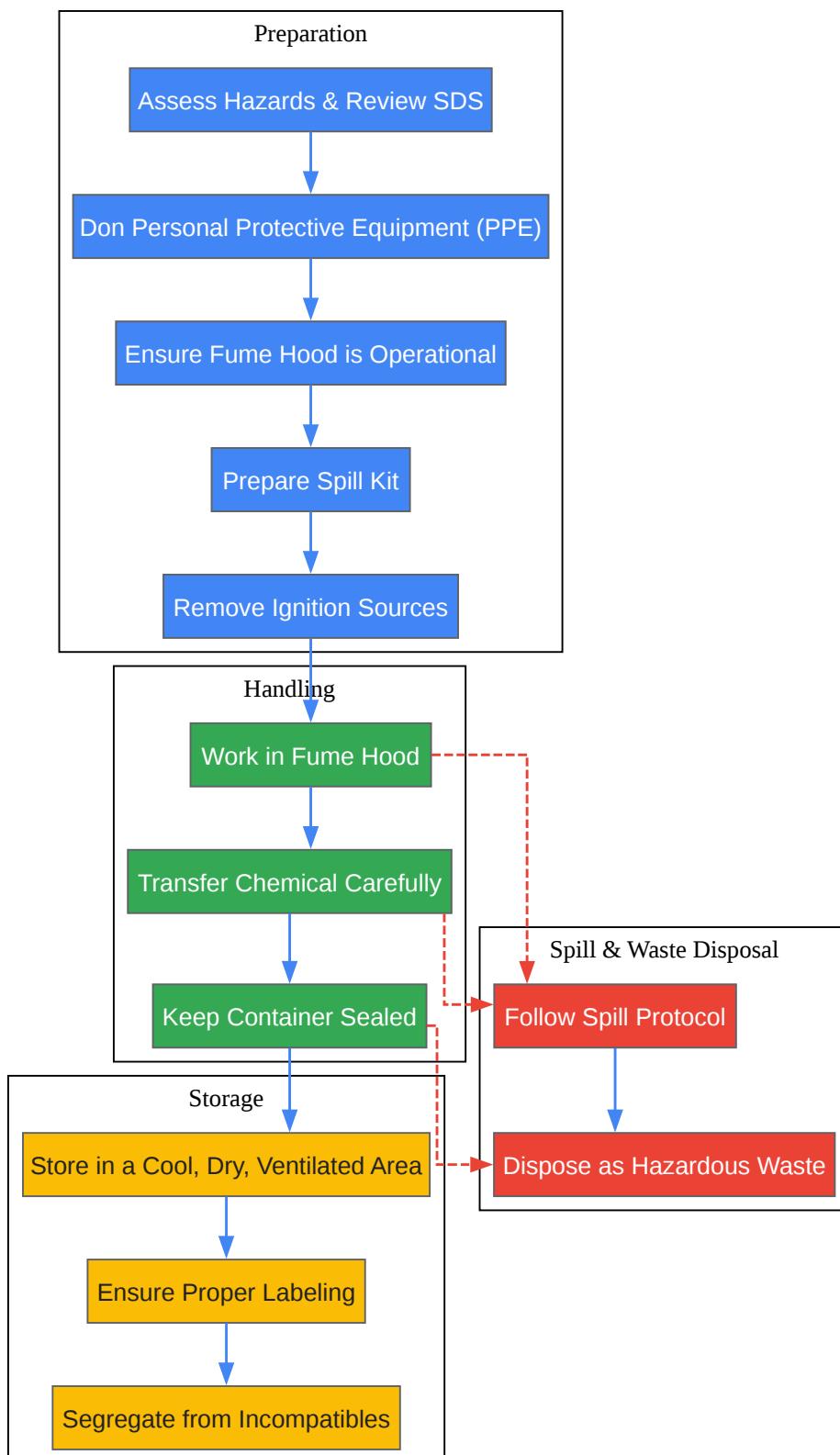
- Polymerization: Like other conjugated dienes, **3,5-octadiene** can undergo polymerization, potentially initiated by heat, light, or catalysts.
- Oxidation: It can react with oxidizing agents.
- Diels-Alder Reactions: As a conjugated diene, it can participate in Diels-Alder cycloaddition reactions with suitable dienophiles.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

Toxicological Information

Detailed toxicological data for **3,5-octadiene** is not readily available. Based on information for similar compounds, it should be considered potentially harmful if inhaled, ingested, or absorbed through the skin. Vapors may be irritating to the eyes, skin, and respiratory system.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical workflow for the safe handling and storage of **3,5-octadiene**.

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Caption: Workflow for Safe Handling and Storage of **3,5-Octadiene**.

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